

# Essential Safety and Operational Guide for Handling Sulfur Chloride Pentafluoride

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## Compound of Interest

Compound Name: Sulfur chloride pentafluoride

Cat. No.: B077404

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For researchers, scientists, and drug development professionals, the safe handling of highly reactive and toxic chemicals like **sulfur chloride pentafluoride** (SF<sub>5</sub>Cl) is paramount. This guide provides immediate, essential safety and logistical information, including detailed personal protective equipment (PPE) requirements, emergency first-aid procedures, and a clear operational workflow for handling and disposal.

## Chemical and Physical Properties

**Sulfur chloride pentafluoride** is a colorless gas at room temperature with a pungent odor.[1]  
[2][3] It is a highly toxic and reactive compound.[2]

Property	Value
Molecular Formula	SF <sub>5</sub> Cl[2]
Molecular Weight	162.510 g/mol [2]
Boiling Point	-19 °C[1][2]
Melting Point	-64 °C[1][2]
Appearance	Colorless gas[2][3]

## Personal Protective Equipment (PPE)

Strict adherence to appropriate PPE protocols is mandatory to ensure personal safety. The following table summarizes the required PPE for handling **sulfur chloride pentafluoride**.

Body Part	Personal Protective Equipment	Specifications and Guidelines
Respiratory Protection	Full-face respirator with appropriate cartridges	Use a full-face respirator with P100 or acid gas/organic vapor combination cartridges. [4] For high concentrations or work in confined spaces, a Powered Air-Purifying Respirator (PAPR) or Self-Contained Breathing Apparatus (SCBA) is necessary.[4] If exposure limits are exceeded or irritation is experienced, a full-face respirator is required.[5]
Eye and Face Protection	Tightly fitting safety goggles with side-shields or a full-face respirator	Wear safety goggles conforming to EN 166 (EU) or NIOSH (US) standards.[5] If a half-mask respirator is used, a chemical splash face shield is also required.[4] Eyewash stations should be readily available.[6][7]
Skin and Body Protection	Chemical-resistant and fire/flammable-resistant impervious clothing	Wear disposable coveralls (e.g., Tychem®) with a hood and boots for full coverage.[4]
Hand Protection	Nitrile or butyl rubber gloves	Inspect gloves for any damage before use.[5] Double-gloving may be appropriate for prolonged work.[4] After handling, wash and dry hands thoroughly.[5]
Foot Protection	Chemical-resistant boots	Should be worn as part of the full-body protection.

## Emergency First-Aid Procedures

Immediate and appropriate first-aid is critical in the event of exposure.

Exposure Route	First-Aid Measures
Inhalation	Move the victim to fresh air immediately.[5] If breathing is difficult, administer oxygen.[5] If breathing has stopped, provide artificial respiration (do not use mouth-to-mouth resuscitation).[5] Seek immediate medical attention.[5]
Skin Contact	Immediately remove contaminated clothing.[5] [6] Wash the affected area with soap and plenty of water.[5][6] Seek medical attention.[5][6]
Eye Contact	Rinse eyes with pure water for at least 15 minutes, including under the eyelids.[5][8] Seek immediate medical attention.[5][8]
Ingestion	Rinse mouth with water.[5] Do NOT induce vomiting.[8] Never give anything by mouth to an unconscious person.[5] Call a physician or poison control center immediately.[5][8]

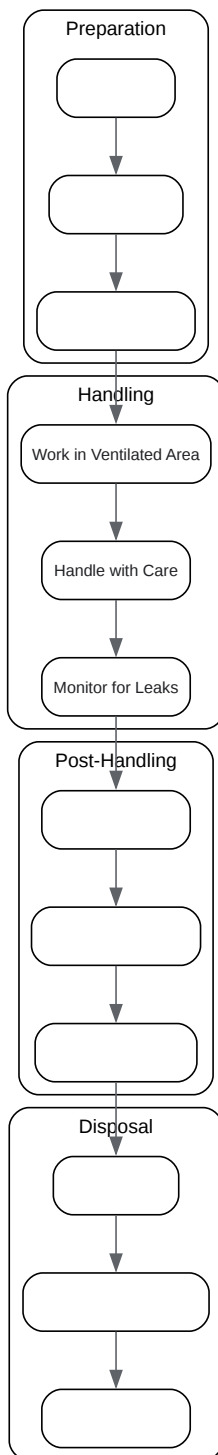
## Exposure Limits

Exposure Limit	Value
Permissible Exposure Limit (PEL)	2.5 ppm (as F)[9]
Threshold Limit Value (TLV)	2.5 ppm (as F)[9]
NIOSH REL	0.01 ppm (0.1 mg/m <sup>3</sup> ) CEILING[10]
OSHA PEL	0.025 ppm (0.25 mg/m <sup>3</sup> ) TWA[10]
IDLH	1 ppm[10][11]

# Operational Workflow for Handling Sulfur Chloride Pentafluoride

The following diagram outlines the standard operating procedure for the safe handling of **sulfur chloride pentafluoride** from preparation to disposal.

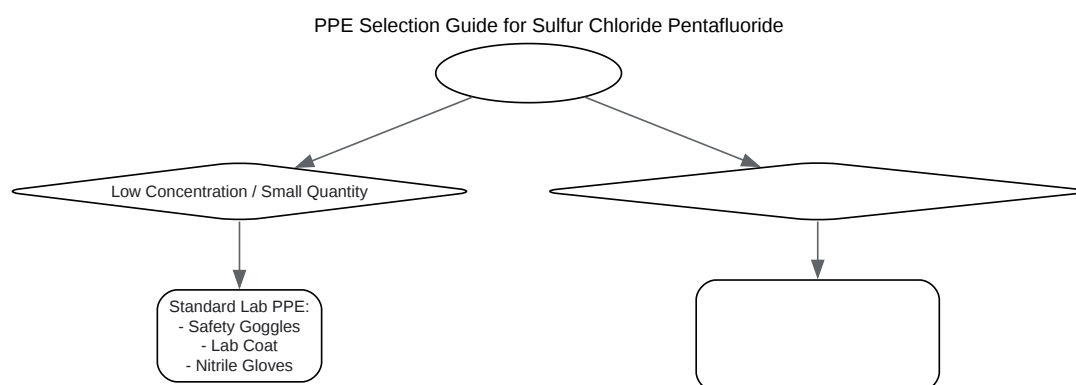
## Operational Workflow for Handling Sulfur Chloride Pentafluoride

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Caption: This workflow outlines the key steps for safely handling **sulfur chloride pentafluoride**.

## Personal Protective Equipment (PPE) Selection Guide

The selection of appropriate PPE is task-dependent. This diagram provides a logical guide for choosing the correct level of protection.



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Caption: A decision tree for selecting the appropriate PPE based on the handling scenario.

## Handling and Storage Procedures

Handling:

- Always work in a well-ventilated area, preferably within a chemical fume hood.[5][8]

- Use non-sparking tools to prevent ignition.[5]
- Avoid contact with skin and eyes.[5]
- Prevent the formation of aerosols.[5]

#### Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[5]
- Keep away from incompatible materials such as bases, alcohols, and metals.[8]
- Store apart from foodstuff containers.[5]

## Disposal Plan

All waste containing **sulfur chloride pentafluoride** must be treated as hazardous waste.

- Collect waste in suitable, closed containers that are properly labeled.[5]
- Adhered or collected material should be promptly disposed of in accordance with appropriate laws and regulations.[5]
- Contact your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.

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